Technical Support Center: Vilazodone Carboxamide Impurity Analysis

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Compound of Interest

Compound Name:	*3-(4-chlorobutyl)-1H-indole-5-carboxamide*
CAS No.:	*173150-58-8*
Cat. No.:	*B3323856*

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Status: Operational Ticket ID: VIL-IMP-005 Subject: HPLC Retention Time & Separation of Vilazodone Carboxamide Impurity Assigned Specialist: Senior Application Scientist

Executive Summary & Impurity Profile

Welcome to the technical support hub for Vilazodone impurity profiling. You are likely investigating the Vilazodone Diamide Impurity (often referred to as the "Carboxamide Impurity").

Vilazodone (API) inherently contains a benzofuran-2-carboxamide group.[1][2][3][4] The specific impurity in question arises from the hydrolysis of the 5-cyano (nitrile) group on the indole ring, converting it into a second carboxamide group.

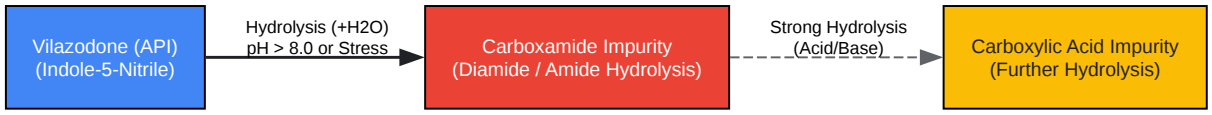
Chemical Identity & Chromatographic Behavior

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Parameter	Vilazodone (API)	Carboxamide Impurity (Diamide)
Chemical Name	5-[4-[4-(5-cyano-1H-indol-3-yl)butyl]piperazin-1-yl]-1-benzofuran-2-carboxamide	3-[4-[4-(2-carbamoyl-1-benzofuran-5-yl)piperazin-1-yl]butyl]-1H-indole-5-carboxamide
Functional Change	Nitrile (-CN)	Amide (-$CONH_2$)
Polarity	Lower	Higher (Increased H-bonding capacity)
Elution Order (RP-HPLC)	Late Eluting	Early Eluting (Pre-peak)
Expected RRT	1.00	~0.85 – 0.92 (Method Dependent)
Molecular Weight	441.53 g/mol	459.54 g/mol (+18 Da, Hydrolysis)

Degradation Pathway Visualization

Understanding the origin of this impurity is critical for controlling it. The pathway involves the hydrolysis of the nitrile group, often catalyzed by basic conditions or oxidative stress during manufacturing or storage.



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Figure 1: Hydrolysis pathway of Vilazodone (Nitrile) to Carboxamide Impurity (Diamide) and subsequently to the Carboxylic Acid form.

Recommended HPLC Methodology

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To accurately resolve the Carboxamide impurity from the main peak, a standard C18 isocratic method is often insufficient due to the structural similarity. We recommend a Gradient Method with pH control to manage the ionization of the piperazine moiety.

Standardized Protocol (RP-HPLC)

- Column: C18 (e.g., Phenomenex Luna or Waters XBridge), 250 x 4.6 mm, 5 µm.
- Column Temperature: 30°C.
- Flow Rate: 1.0 mL/min.[5][6][7]
- Detection: UV @ 241 nm (Isosbestic point region for indole derivatives).
- Injection Volume: 20 µL.

Mobile Phase Configuration:

- Buffer (Solvent A): 10 mM Ammonium Acetate or Phosphate Buffer (pH 5.0 - 6.0). Note: Vilazodone is basic; acidic pH ensures solubility but pH > 4.0 improves peak shape.
- Organic (Solvent B): Acetonitrile (ACN).

Gradient Table:

Time (min)	% Buffer (A)	% Organic (B)	Phase Description
0.0	70	30	Equilibration
5.0	70	30	Isocratic Hold (Elute early polar impurities)
20.0	20	80	Linear Gradient (Elute API & Hydrophobic Imps)
25.0	20	80	Wash
26.0	70	30	Re-equilibration
35.0	70	30	End

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Troubleshooting & FAQs

Q1: Why is the Carboxamide impurity co-eluting with the API?

Diagnosis: The resolution between the Nitrile (API) and Amide (Impurity) is driven by polarity differences. If they co-elute, your mobile phase is likely too strong (too much organic solvent) at the start of the run. Solution:

- Decrease Initial %B: Drop the starting Acetonitrile from 30% to 20% or 25%. This increases the retention of the main peak, allowing the more polar Carboxamide impurity to elute earlier.
- Check pH: Ensure buffer pH is maintained between 5.0 and 6.0. The piperazine ring is protonated; slight pH shifts can alter the selectivity of the polar impurity relative to the hydrophobic bulk.

Q2: My retention time for the impurity is drifting. What is the cause?

Diagnosis: RT drift in basic drugs like Vilazodone is usually caused by "Column Aging" (loss of end-capping) or "Buffer Phasing." Solution:

- Verify Column End-Capping: The secondary interaction between the basic piperazine nitrogen and residual silanols on the column causes tailing and RT shifts. Use a "Base Deactivated" (BDS) or high-coverage C18 column.
- Temperature Control: A fluctuation of ±2°C can shift the impurity by 0.2–0.5 minutes. Ensure the column oven is stable at 30°C.

Q3: How do I distinguish the Carboxamide Impurity from the N-Oxide Impurity?

Analysis: Both are polar and elute before the API.

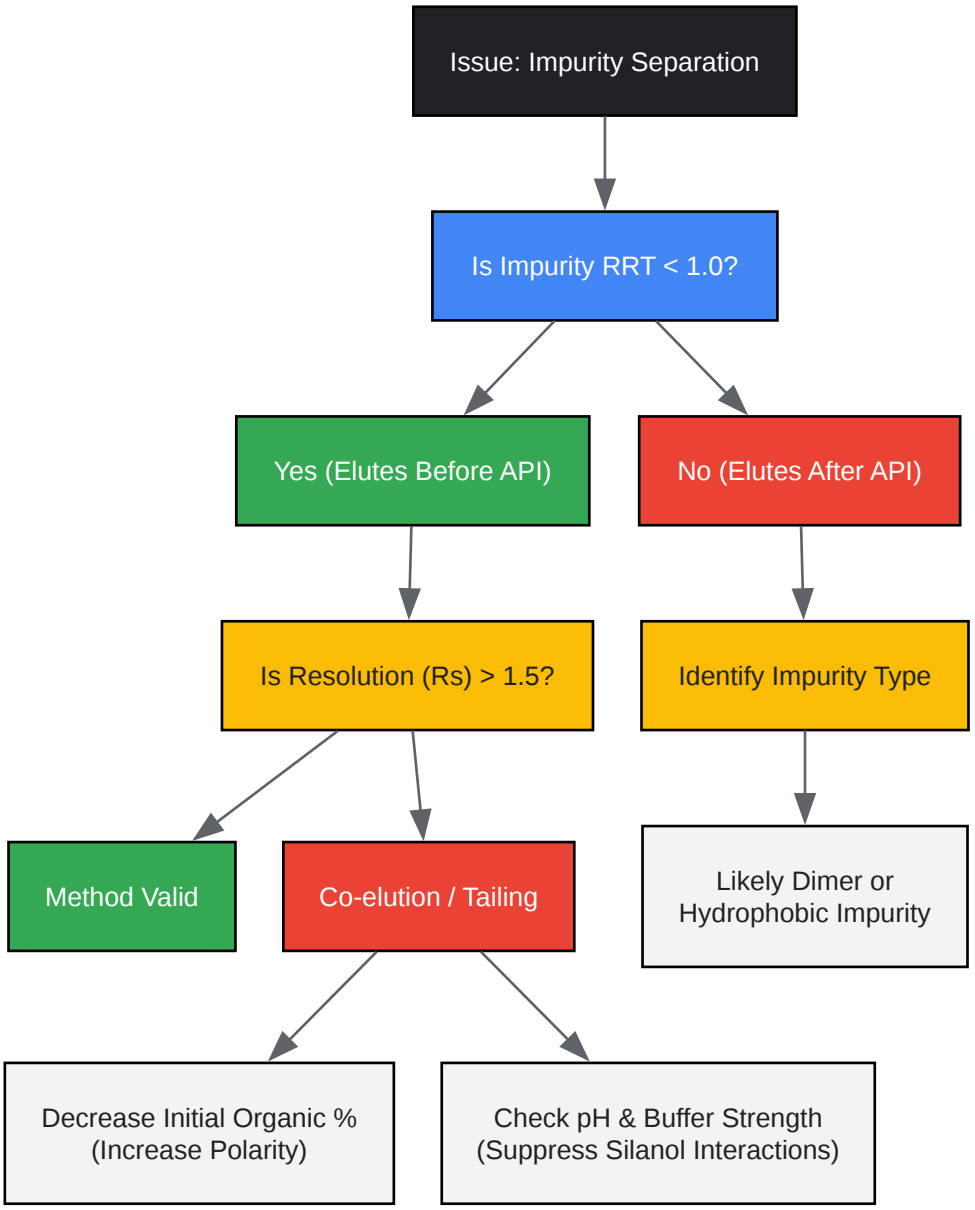
- Carboxamide (Diamide): Formed via hydrolysis. Stable in reverse phase. RRT ~0.85-0.90.

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- N-Oxide: Formed via oxidation. RRT is typically distinct (often earlier, ~0.70-0.80, or dependent on pH).
- Validation: You must use a reference standard. Spike your sample with "Vilazodone Diamide" standard. If the pre-peak area increases, your identification is correct.

Diagnostic Workflow (Decision Tree)

Use this logic flow to resolve separation issues in your current experiment.



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Figure 2: Troubleshooting logic for optimizing the separation of polar impurities like Vilazodone Carboxamide.

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